

"4-(1-Methylpiperidin-4-YL)benzoic acid" in the synthesis of pharmaceutical intermediates

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Compound of Interest

Compound Name: 4-(1-Methylpiperidin-4-YL)benzoic acid

Cat. No.: B1369626

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An In-Depth Guide to the Synthesis and Application of **4-(1-Methylpiperidin-4-YL)benzoic Acid** in Pharmaceutical Development

Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for researchers, medicinal chemists, and process development scientists on the synthesis, purification, and application of **4-(1-Methylpiperidin-4-YL)benzoic acid**. This versatile building block is a crucial intermediate in the synthesis of various pharmaceutical agents, valued for its unique structural combination of a rigid benzoic acid linker and a basic N-methylpiperidine moiety. This guide emphasizes not only the procedural steps but also the underlying chemical principles and strategic considerations essential for successful and scalable synthesis.

Strategic Importance in Medicinal Chemistry

4-(1-Methylpiperidin-4-YL)benzoic acid serves as a key structural motif in drug discovery. Its components offer distinct advantages:

- **Benzoic Acid Group:** Provides a carboxylic acid handle for amide bond formation, a cornerstone of medicinal chemistry, enabling linkage to other fragments of a target molecule.
- **Piperidine Ring:** Acts as a non-planar, saturated heterocyclic scaffold. Its substitution pattern influences the three-dimensional orientation of the molecule, which can be critical for

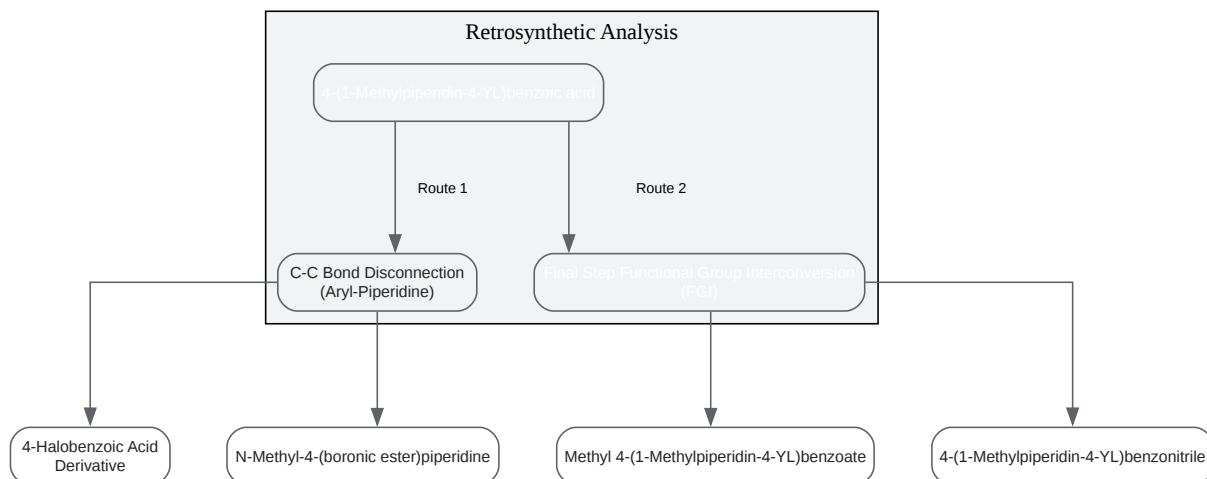
optimizing binding to a biological target.

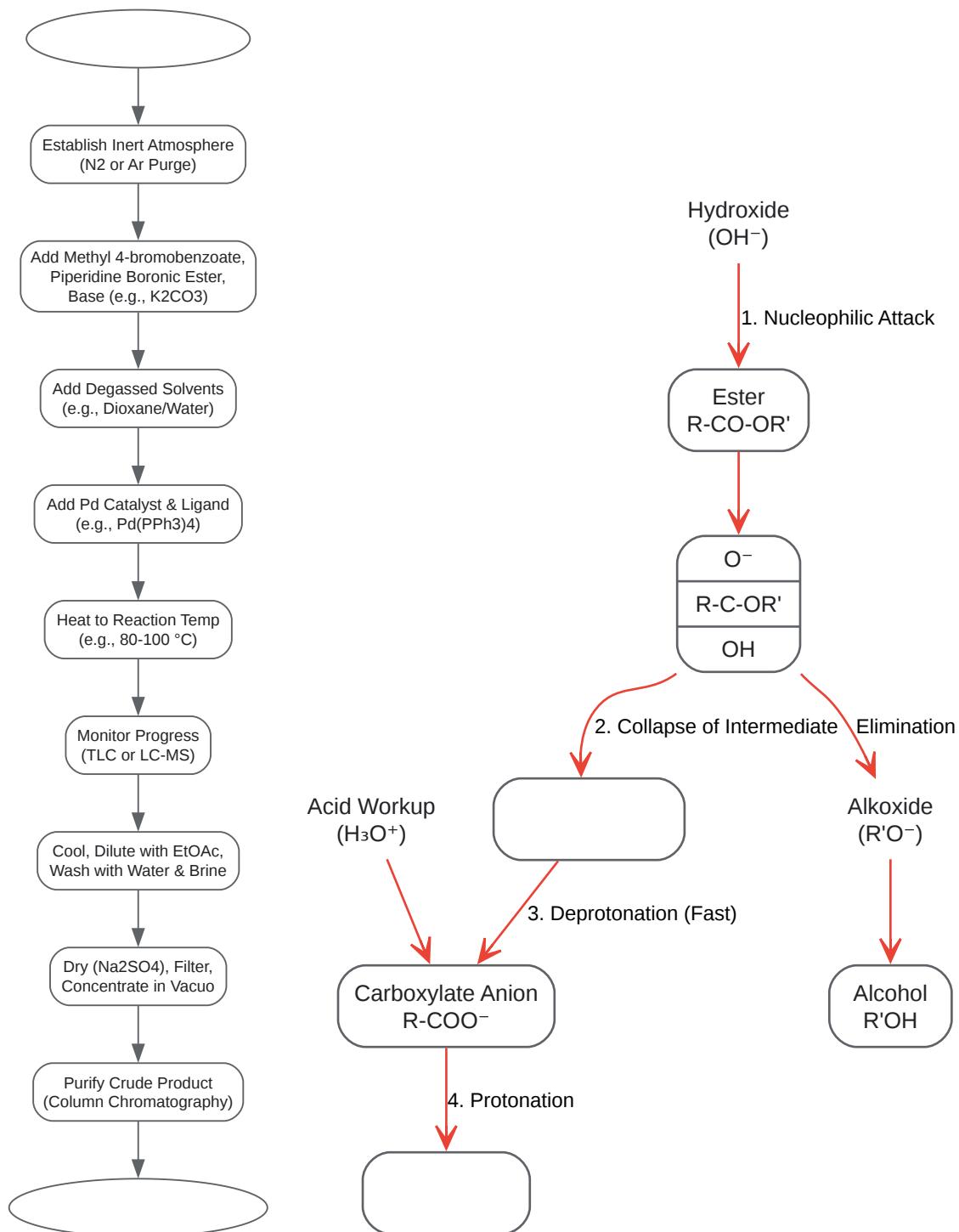
- **N-Methyl Group:** The tertiary amine introduces a basic center, which can be crucial for modulating physicochemical properties such as solubility, pKa, and potential interactions with acidic residues in protein binding pockets.

A prominent example of its application is as a key intermediate in the synthesis of Imatinib, a targeted therapy for chronic myelogenous leukemia.[\[1\]](#)[\[2\]](#)

Retrosynthetic Analysis and Key Synthetic Strategies

The synthesis of **4-(1-Methylpiperidin-4-YL)benzoic acid** can be approached through several robust and well-established organic transformations. The choice of strategy often depends on the availability of starting materials, cost, and scalability requirements. A retrosynthetic analysis reveals two primary bond disconnections that inform the most common synthetic routes.



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